

An In-depth Technical Guide to Hydroxytrimethylaminium: Structure, Properties, and Biological Significance

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Compound of Interest

Compound Name: Hydroxytrimethylaminium

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Introduction

Hydroxytrimethylaminium, the conjugate acid of trimethylamine N-oxide (TMAO), is a quaternary ammonium cation of significant interest in biological and chemical research. Its prevalence in marine life as an osmoprotectant and its association with human health as the protonated form of the gut microbiome-derived metabolite TMAO underscore its importance. This technical guide provides a comprehensive overview of the structure, chemical formula, physicochemical properties, synthesis, and biological context of **hydroxytrimethylaminium**, tailored for a scientific audience.

Chemical Structure and Formula

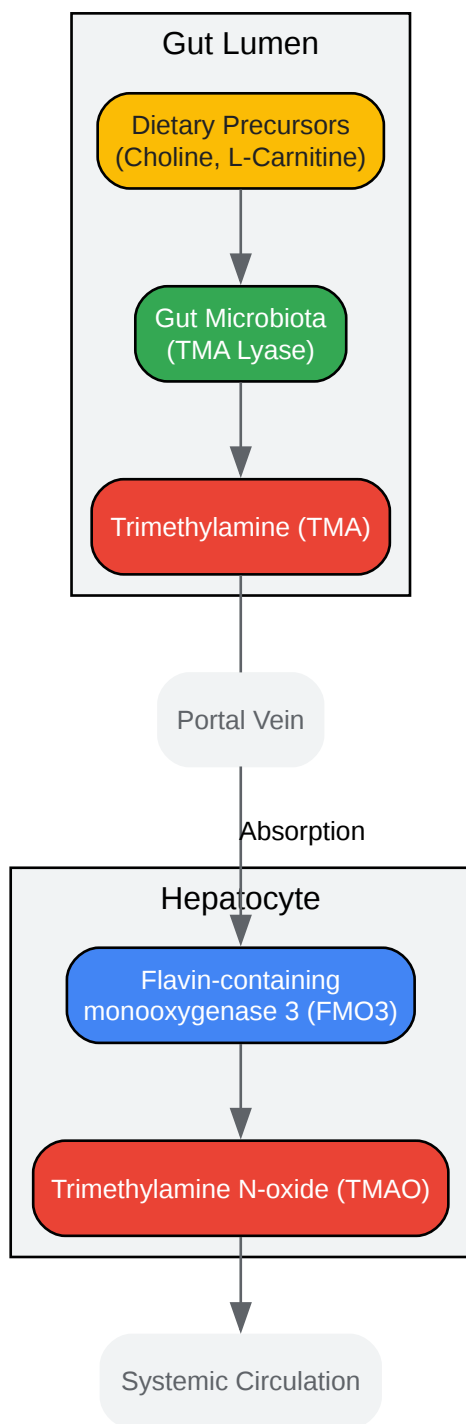
Hydroxytrimethylaminium is a simple quaternary ammonium cation. The central nitrogen atom is bonded to three methyl groups and one hydroxyl group, resulting in a permanent positive charge on the nitrogen atom.

IUPAC Name: hydroxy(trimethyl)azanium[1]

Molecular Formula: $C_3H_{10}NO^+$ [1]

Synonyms: hydroxy(trimethyl)ammonium, Trimethylamine oxide (protonated)[1]

Chemical Structure:



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References

- 1. The TMAO-Producing Enzyme Flavin-Containing Monooxygenase 3 (FMO3) Regulates Obesity and the Being of White Adipose Tissue - PMC [pmc.ncbi.nlm.nih.gov]
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